

Technical Guide: Dofetilide Synthesis Pathway & Intermediate Characterization

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Compound of Interest

Compound Name: *N*-[4-(2-aminoethoxy)phenyl]methanesulfonamide

Cat. No.: B12085076

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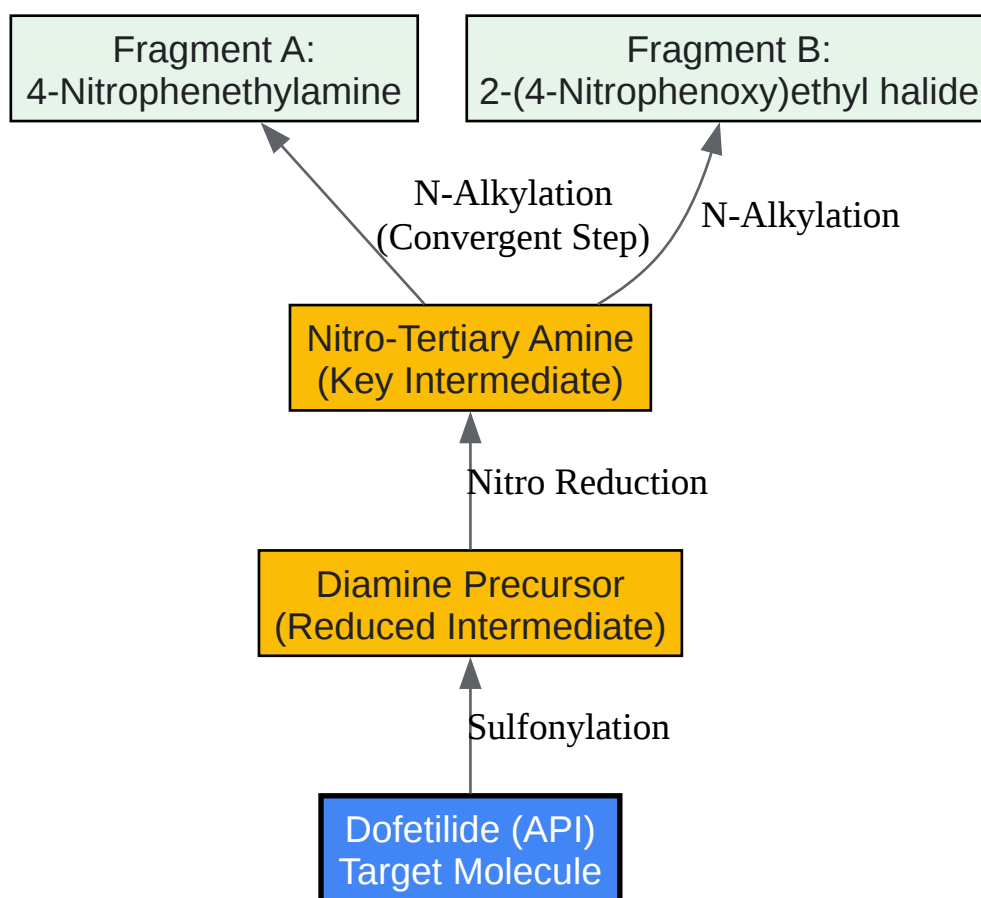
Executive Summary

Dofetilide (Tikosyn®) is a Class III antiarrhythmic agent characterized by a specific methanesulfonanilide structure.^[1] Unlike symmetric bis-phenethylamines, Dofetilide possesses a structural asymmetry: one side of the central nitrogen is a 4-methanesulfonamidophenethyl chain, while the other is a 2-(4-methanesulfonamidophenoxy)ethyl chain.

This guide outlines the convergent industrial synthesis pathway, focusing on the construction of the tertiary amine core followed by simultaneous functional group transformation. The pathway is designed to minimize the formation of "dimer" impurities (symmetric byproducts) and control the regioselectivity of the final sulfonylation step.

Retrosynthetic Analysis

The most robust synthetic strategy relies on a convergent approach, disconnecting the molecule at the central nitrogen atom. This avoids the handling of highly reactive sulfonamide intermediates early in the synthesis.



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the nitro-aromatic core.

Detailed Intermediates List

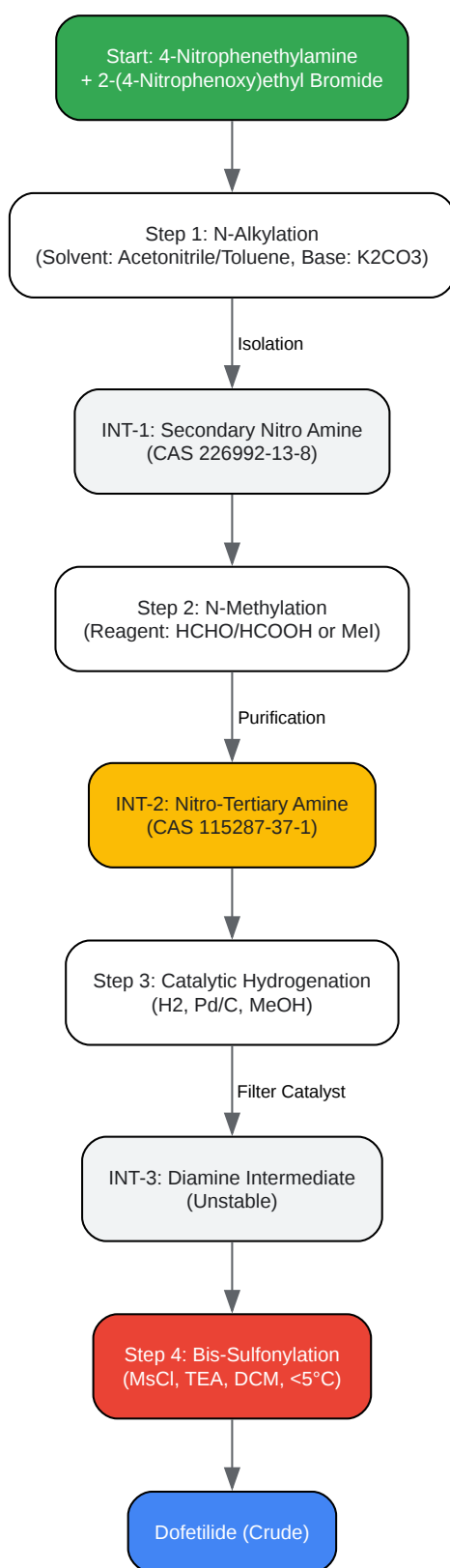
The following table details the critical intermediates isolated and characterized during the synthesis.

Stage	Compound Name	CAS Number	Structure Description	Critical Quality Attribute (CQA)
SM-A	4-Nitrophenethylamine	5339-26-4	Primary amine with para-nitro group.	Purity >98%; Low water content (interferes with alkylation).
SM-B	2-(4-Nitrophenoxy)ethyl bromide	13288-06-7	Ethyl bromide linker attached to p-nitrophenol.	Absence of free p-nitrophenol.
INT-1	Secondary Amine Intermediate	226992-13-8	N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine	Mono-alkylation selectivity; Absence of bis-alkylated impurity.
INT-2	Nitro-Tertiary Amine	115287-37-1	N-Methyl-N-[2-(4-nitrophenoxy)ethyl]-2-(4-nitrophenyl)ethanamine	Key Pivot Point. Must be free of secondary amine to prevent sulfonamide side reactions.
INT-3	Diamine Precursor	N/A*	N-Methyl-N-[2-(4-aminophenoxy)ethyl]-2-(4-aminophenyl)ethanamine	Unstable to oxidation; typically prepared in situ or used immediately.
API	Dofetilide	115256-11-6	Final Sulfonamide.[1][2][3]	Polymorph control (Form I vs Form II/III).

*Note: The diamine intermediate is often carried forward without isolation due to oxidative instability.

Synthesis Pathway & Process Flow

The synthesis proceeds in three distinct chemical phases: Coupling/Methylation, Reduction, and Sulfonylation.



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Figure 2: Process flow diagram illustrating the conversion of nitro-aromatic precursors to Dofetilide.

Detailed Experimental Protocol: Final Sulfonylation

The conversion of the diamine (INT-3) to Dofetilide is the most critical step regarding yield and purity. The reaction utilizes Methanesulfonyl Chloride (MsCl).

Scientific Rationale:

- **Stoichiometry:** The diamine contains two primary aniline groups. Theoretically, 2.0 equivalents of MsCl are required. However, over-sulfonylation (forming the bis-mesyl imide, R-N(SO₂Me)₂) is a common side reaction.
- **Temperature Control:** The reaction is exothermic. High temperatures favor the formation of the bis-mesyl impurity. The reaction must be kept between 0°C and 5°C.
- **Base Selection:** Triethylamine (TEA) or Pyridine acts as an HCl scavenger.

Protocol Steps

- **Preparation of Diamine Solution:**
 - Charge the reactor with the freshly reduced Diamine Intermediate (INT-3) (1.0 eq) dissolved in anhydrous Dichloromethane (DCM) (10 volumes).
 - Add Triethylamine (TEA) (2.5 eq). Ensure the solution is homogenous.
 - Cool the reactor jacket to 0°C. Ensure internal temperature reaches <5°C.
- **Addition of Sulfonylating Agent:**
 - Prepare a solution of Methanesulfonyl Chloride (MsCl) (2.1 eq) in DCM (2 volumes).
 - **Critical Step:** Add the MsCl solution dropwise to the reactor over 60–90 minutes.
 - **Monitor:** Maintain internal temperature strictly below 5°C.
- **Reaction Monitoring:**

- Stir at 0–5°C for 2 hours.
- HPLC Check: Sample for reaction completion.
 - Target: INT-3 < 0.5%.
 - Impurity Watch: Monitor for "Tri-mesyl" impurity (where one amine is bis-sulfonylated). If >2%, quench immediately.
- Quench and Workup:
 - Quench the reaction by slowly adding Water (10 volumes) while maintaining temperature <10°C.
 - Adjust pH to neutral/slightly basic (pH 7.5–8.0) using saturated NaHCO₃.
 - Separate phases. Extract aqueous layer with DCM.
 - Combine organic layers and wash with Brine.
 - Dry over MgSO₄ and concentrate under vacuum to yield crude Dofetilide.
- Crystallization (Polymorph Control):
 - Dissolve crude solid in Acetonitrile/Water (90:10) at reflux.
 - Cool slowly to ambient temperature, then to 0°C.
 - Filter and dry to obtain Dofetilide (Target Yield: 75–80%).

Impurity Profiling

Understanding the impurities is essential for regulatory compliance (ICH Q3A/B).

Impurity Name	Origin	Control Strategy
N-Desmethyl Dofetilide	Incomplete methylation at Step 2.[4]	Ensure >99% conversion of INT-1 to INT-2 before reduction.
Mono-Mesyl Dofetilide	Incomplete sulfonylation at Step 4.	Use slight excess (2.1 eq) of MsCl; ensure sufficient reaction time.
Tri-Mesyl Impurity	Over-sulfonylation at Step 4.	Strict temperature control (<5°C); avoid large excess of MsCl; slow addition rate.
Nitro-Dimer	INT-2 carryover.	Ensure complete hydrogenation (Step 3).

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